

# An In-depth Technical Guide on the Thermophysical Properties of Ethyl 3-methylpentanoate

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## Compound of Interest

Compound Name: Ethyl 3-methylpentanoate

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This technical guide provides a comprehensive overview of the key thermophysical properties of **Ethyl 3-methylpentanoate** (CAS No: 5870-68-8), an ester recognized for its characteristic fruity aroma.<sup>[1][2]</sup> A thorough understanding of these properties is crucial for its application in various fields, including fragrance formulation, flavor chemistry, and as a potential component in pharmaceutical and industrial processes. This document compiles and presents critically evaluated data, details common experimental methodologies for property determination, and offers visualizations to illustrate experimental workflows.

## General Properties

**Ethyl 3-methylpentanoate** is a colorless liquid with a molecular formula of  $C_8H_{16}O_2$  and a molecular weight of 144.21 g/mol.<sup>[1][3][4][5][6]</sup> It is characterized by a fruity scent, often compared to pineapple.<sup>[1][2]</sup>

## Quantitative Thermophysical Data

The following tables summarize the available quantitative data for the thermophysical properties of **Ethyl 3-methylpentanoate**.

Table 1: General Physical and Chemical Properties

Property	Value	Conditions	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	-	[1][3][5]
Molecular Weight	144.21 g/mol	-	[1][3][5]
Appearance	Colorless Liquid	Standard	[1][2]
Odor	Fruity, Pineapple-like	-	[1][2]
Boiling Point	158-159 °C	760 mmHg	[1][5]
Flash Point	45.00 °C (113.00 °F)	Closed Cup	[7]
Vapor Pressure	2.91 mmHg	25 °C	[1]

Table 2: Density and Refractive Index

Property	Value	Temperature (°C)	Reference(s)
Specific Gravity	0.86200 to 0.87200	25	[7]
Density	0.87 g/mL	Not Specified	[3]
Density	0.87	Not Specified	[1]
Relative Density	0.8735 g/cm <sup>3</sup>	Not Specified	[5]
Refractive Index	1.40300 to 1.41300	20	[7]
Refractive Index	1.4070	Not Specified	[1]
Refractive Index	1.407	Not Specified	[3]

Table 3: Critically Evaluated Data from NIST/TRC Web Thermo Tables (WTT)[8]

Property	Temperature Range	State
Density (Liquid)	190 K to 601 K	In equilibrium with Gas
Viscosity (Liquid)	270 K to 600 K	In equilibrium with Gas
Thermal Conductivity (Liquid)	200 K to 540 K	In equilibrium with Gas
Enthalpy (Liquid)	250 K to 588.98 K	In equilibrium with Gas
Enthalpy (Ideal Gas)	200 K to 1000 K	-

## Experimental Protocols for Thermophysical Property Determination

While specific experimental protocols for **Ethyl 3-methylpentanoate** are not extensively detailed in the public literature, the following methodologies represent standard practices for determining the thermophysical properties of esters and other organic liquids.

The density of a liquid can be determined using several high-precision methods:

- Vibrating Tube Densitometer:** This is a common and accurate method. The liquid sample is introduced into a U-shaped tube, which is then electromagnetically excited to vibrate at its characteristic frequency. This frequency is dependent on the mass of the sample in the tube, and thus its density. The instrument measures the oscillation period, from which the density is calculated. Temperature control is crucial and is typically achieved using a Peltier system.
- Pycnometry (Gas Displacement):** This technique determines the skeletal density of a solid or the density of a liquid by measuring the displacement of a known volume of an inert gas, typically helium. The sample is placed in a chamber of known volume, which is then pressurized with the gas. The pressure change after expanding the gas into a second empty chamber allows for the calculation of the sample's volume. The density is then calculated from the known mass and the determined volume.
- Gravimetric Buoyancy Method (Archimedes' Principle):** This method involves weighing a sinker of known volume first in air and then immersed in the liquid sample.<sup>[9]</sup> The difference in weight is equal to the weight of the displaced liquid. From this, the density of the liquid can be calculated.<sup>[9]</sup>

Viscosity, a measure of a fluid's resistance to flow, can be determined by the following methods:

- **Capillary Viscometer** (e.g., Ostwald or Ubbelohde): This method measures the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under the influence of gravity.<sup>[10]</sup> The kinematic viscosity is then calculated from this time and the viscometer constant. The dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of the liquid. Temperature control is essential for accurate measurements.
- **Rotational Viscometer**: This instrument measures the torque required to rotate a spindle immersed in the liquid at a constant angular velocity.<sup>[11]</sup> The resistance to this rotation is proportional to the dynamic viscosity of the fluid. Different spindle geometries are available for various viscosity ranges.

The refractive index, a dimensionless number that describes how light propagates through a medium, is typically measured using:

- **Abbe Refractometer**: This is a widely used instrument that measures the critical angle of a liquid. A thin film of the sample is placed between two prisms. Light is passed through the sample, and the refractometer measures the angle at which the light is no longer transmitted through the sample, which corresponds to the critical angle. From this, the refractive index is calculated.
- **Interferometry**: Methods like the Michelson interferometer can be used for highly precise measurements.<sup>[7]</sup> A beam of light is split into two paths. One path passes through a reference, and the other passes through the liquid sample. When the beams are recombined, they create an interference pattern. The shift in this pattern caused by the sample allows for the calculation of its refractive index.<sup>[7]</sup>

Surface tension, the tendency of liquid surfaces to shrink into the minimum surface area possible, can be measured by:

- **Du Noüy Ring Method**: This method involves slowly lifting a platinum ring from the surface of the liquid. The force required to detach the ring from the surface is measured by a tensiometer. This maximum force is directly related to the surface tension of the liquid.<sup>[1]</sup>

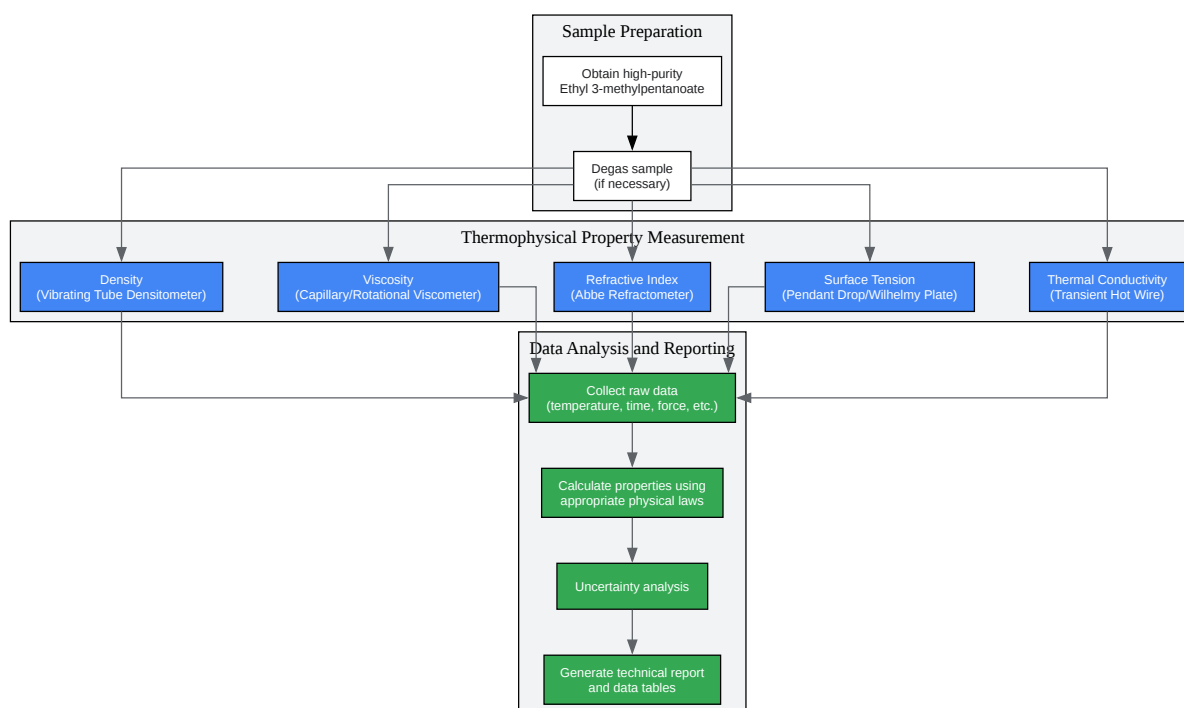
- **Wilhelmy Plate Method:** A thin platinum plate is suspended perpendicular to the liquid surface. The force exerted on the plate due to wetting is measured. This force, along with the perimeter of the plate, is used to calculate the surface tension.[\[1\]](#)
- **Pendant Drop Method:** The shape of a drop of liquid hanging from a needle is determined by the balance between gravity and surface tension. An optical system captures the image of the drop, and the surface tension is calculated by analyzing the drop's profile using the Young-Laplace equation.[\[3\]](#)

Thermal conductivity, the property of a material to conduct heat, can be determined using:

- **Transient Hot Wire Method:** A thin platinum wire immersed in the liquid is heated by a step voltage.[\[12\]](#) The wire acts as both a heating element and a temperature sensor. The rate of temperature increase of the wire is related to the thermal conductivity of the surrounding liquid.[\[12\]](#)
- **Laser Flash Method:** A pulse of energy from a laser is directed onto one side of a sample. An infrared detector on the opposite side measures the resulting temperature rise. The thermal diffusivity can be calculated from the time it takes for the temperature to rise. The thermal conductivity can then be determined if the specific heat capacity and density are known.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the thermophysical properties of a liquid sample like **Ethyl 3-methylpentanoate**.



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Caption: Generalized workflow for thermophysical property determination.

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